

"4-Chloroquinazolin-6-yl acetate" molecular structure and weight

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Compound of Interest

Compound Name: 4-Chloroquinazolin-6-yl acetate

Cat. No.: B068581

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A Technical Overview of 4-Chloroquinazolin-6-yl acetate

This guide provides a detailed summary of the molecular structure and properties of **4-Chloroquinazolin-6-yl acetate**, a significant heterocyclic compound utilized in medicinal chemistry and drug discovery. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Properties

4-Chloroquinazolin-6-yl acetate is a quinazoline derivative. These compounds are of interest in pharmaceutical research due to their broad range of biological activities. The key quantitative data for this compound are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ ClN ₂ O ₂	[1][2][3]
Molecular Weight	222.63 g/mol	[1][3][4]
Monoisotopic Mass	222.0196 Da	[2]
CAS Number	179246-11-8	[3][4]
InChI Key	LSBGXLOBLBWVEN-UHFFFAOYSA-N	[2][4]
SMILES	CC(=O)OC1=CC2=C(C=C1)N=CN=C2Cl	[2]

Structural Representation

The two-dimensional chemical structure of **4-Chloroquinazolin-6-yl acetate** is depicted in the diagram below. This visualization clarifies the atomic arrangement and bonding within the molecule.

Figure 1. Molecular structure of **4-Chloroquinazolin-6-yl acetate**.

Applications in Research

4-Chloroquinazolin-6-yl acetate serves as a critical intermediate in the synthesis of various pharmaceutical compounds. It is particularly noted for its application in the development of kinase inhibitors, which are pivotal in cancer therapy. The quinazoline scaffold is a well-established pharmacophore known for its biological activity, and this compound provides a versatile building block for medicinal chemists to design potent and selective enzyme inhibitors for treating oncology and inflammatory diseases.[1]

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